

In-Depth Technical Guide: Ac-Leu-Gly-Lys(Ac)-MCA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-Leu-Gly-Lys(Ac)MCA

Cat. No.: B15601051

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties and experimental considerations for the fluorogenic peptide substrate, Ac-Leu-Gly-Lys(Ac)-MCA. This peptide is commonly utilized in assays for various enzymes, particularly histone deacetylases (HDACs).

Core Data: Molecular Weight

A precise understanding of the molecular weight is fundamental for accurate experimental design, including solution preparation and data analysis. The molecular weight of Ac-Leu-Gly-Lys(Ac)-MCA and its constituent components are summarized below.

Component	Formula	Molecular Weight (g/mol)
Ac-Leu-Gly-Lys(Ac)-MCA	C ₂₈ H ₃₈ N ₅ O ₇	556.63 (Calculated)
Acetyl (Ac) group	C ₂ H ₃ O	43.05
Leucine (Leu)	C ₆ H ₁₃ NO ₂	131.17
Glycine (Gly)	C ₂ H ₅ NO ₂	75.07
N-acetyllysine (Lys(Ac))	C ₈ H ₁₆ N ₂ O ₃	188.22
7-Amino-4-methylcoumarin (MCA)	C ₁₀ H ₉ NO ₂	175.18

Note on Calculated Molecular Weight: The molecular weight of the final peptide, Ac-Leu-Gly-Lys(Ac)-MCA, is calculated by summing the molecular weights of its components (Acetyl-Leucine, Glycine, N-acetyllysine, and MCA) and subtracting the molecular weight of water (18.02 g/mol) for each of the three peptide bonds formed during its synthesis.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The following is a generalized protocol for the determination of the molecular weight of Ac-Leu-Gly-Lys(Ac)-MCA using Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective: To experimentally verify the molecular weight of Ac-Leu-Gly-Lys(Ac)-MCA.

Materials:

- Ac-Leu-Gly-Lys(Ac)-MCA sample
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Formic acid (FA)
- Mass spectrometer with ESI source (e.g., Q-TOF, Orbitrap)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of Ac-Leu-Gly-Lys(Ac)-MCA in a suitable solvent (e.g., DMSO) at a concentration of 1 mg/mL.
 - Dilute the stock solution to a final concentration of 10 µg/mL in a solution of 50:50 (v/v) acetonitrile:water with 0.1% formic acid. The formic acid aids in the ionization of the peptide.
- Instrument Setup:

- Calibrate the mass spectrometer according to the manufacturer's instructions to ensure high mass accuracy.
- Set the ESI source to positive ion mode.
- Optimize source parameters, including capillary voltage, cone voltage, desolvation gas flow, and temperature, to achieve a stable and robust signal for a similar peptide standard.
- Infusion and Data Acquisition:
 - Infuse the prepared sample solution into the mass spectrometer at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Acquire mass spectra over a relevant mass-to-charge (m/z) range (e.g., m/z 100-1000). The expected $[M+H]^+$ ion for Ac-Leu-Gly-Lys(Ac)-MCA would be approximately 557.64 m/z .
- Data Analysis:
 - Process the acquired mass spectrum to identify the peak corresponding to the singly protonated molecule ($[M+H]^+$).
 - Deconvolute the spectrum if multiply charged ions are observed.
 - Compare the experimentally determined monoisotopic mass with the theoretically calculated mass to confirm the identity and purity of the peptide.

Visualizations

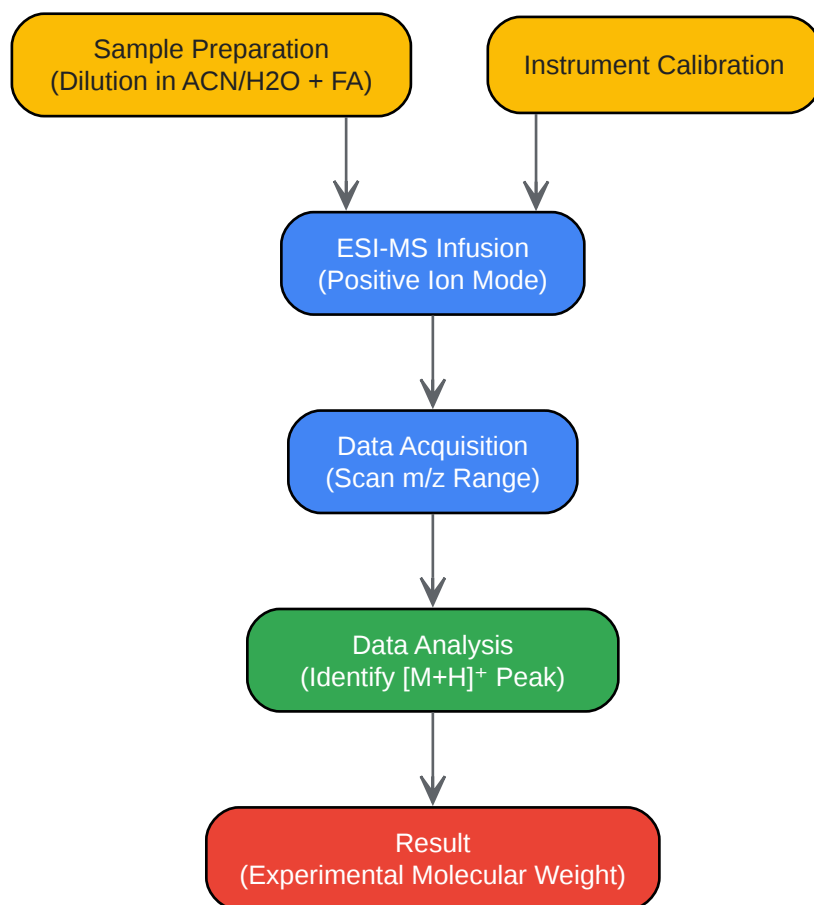
Logical Composition of Ac-Leu-Gly-Lys(Ac)-MCA

The following diagram illustrates the relationship between the individual components and the final molecular weight of the peptide.

Caption: Molecular weight calculation logic for Ac-Leu-Gly-Lys(Ac)-MCA.

Experimental Workflow for Molecular Weight Verification

This diagram outlines the key steps in the experimental determination of the peptide's molecular weight using mass spectrometry.



[Click to download full resolution via product page](#)

Caption: Workflow for ESI-MS molecular weight determination.

- To cite this document: BenchChem. [In-Depth Technical Guide: Ac-Leu-Gly-Lys(Ac)-MCA]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601051#ac-leu-gly-lys-ac-mca-molecular-weight\]](https://www.benchchem.com/product/b15601051#ac-leu-gly-lys-ac-mca-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com